Process Development Guide: Scalable Synthesis of N-tert-butyl-2-hydroxy-5-methylbenzamide

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Compound of Interest

Compound Name:	*N-tert-butyl-2-hydroxy-5-methylbenzamide*
CAS No.:	*1019401-48-9*
Cat. No.:	*B7807980*

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Executive Summary

This Application Note details the protocol for synthesizing

-tert-butyl-2-hydroxy-5-methylbenzamide from 5-methylsalicylic acid. Unlike simple benzoic acid derivatives, the presence of the ortho-phenolic group in salicylic acid presents a unique chemo-selective challenge. Standard amidation can lead to competitive esterification or polymerization if not controlled.

This guide presents two validated pathways:

- Method A (The Thionyl Chloride "Cyclic Sulfite" Route): Robust, scalable, and suitable for gram-to-kilogram production. It leverages a unique mechanistic intermediate specific to salicylic acids.
- Method B (The CDI "One-Pot" Route): A milder, green-chemistry alternative suitable for medicinal chemistry screening and parallel synthesis.

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Chemical Context & Retrosynthetic Logic

The synthesis requires the coupling of a sterically hindered amine (tert-butylamine) with an electron-rich benzoic acid.

- Starting Material: 5-Methylsalicylic acid (CAS: 89-56-5)[1]
- Target:

  -tert-butyl-2-hydroxy-5-methylbenzamide
- Key Challenge: The tert-butyl group is bulky (

  -like attack is slow), and the phenolic hydroxyl is a competing nucleophile.

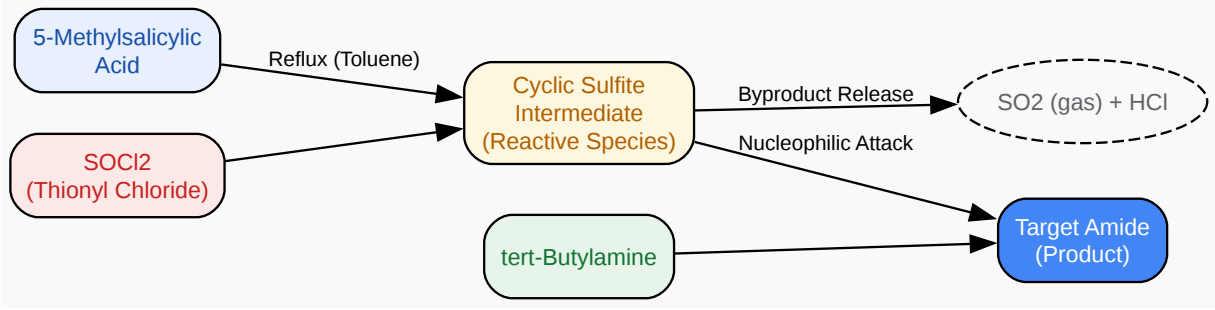
Mechanistic Insight: The "Cyclic Sulfite" Advantage

In Method A, we utilize Thionyl Chloride (

).[2][3] While normally used to make acid chlorides, with salicylic acids,

often forms a 1,3,2-benzodioxathiin-4-one 2-oxide (a cyclic sulfite) intermediate. This is advantageous because this intermediate reacts selectively with primary amines to yield the amide and release

, effectively "protecting" the phenol during activation.



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Figure 1: The mechanistic pathway via Thionyl Chloride. The formation of the cyclic intermediate prevents self-polymerization of the salicylic acid.

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Experimental Protocols

Method A: Thionyl Chloride Activation (Scalable Protocol)

Recommended for >10g scale.

Reagents

- 5-Methylsalicylic acid (1.0 eq)
- Thionyl Chloride (

) (1.5 eq)
- tert-Butylamine (1.2 eq)
- Toluene (Solvent, anhydrous)
- DMF (Catalytic, 2-3 drops)

Step-by-Step Procedure

- Activation:
  - In a dry round-bottom flask equipped with a reflux condenser and a drying tube (

    ), suspend 5-methylsalicylic acid (15.2 g, 100 mmol) in anhydrous Toluene (150 mL).
  - Add DMF (0.1 mL) as a catalyst.
  - Add Thionyl Chloride (10.9 mL, 150 mmol) dropwise over 10 minutes.
  - Observation: Gas evolution (

    ,

) will begin.
  - Heat the mixture to reflux (110°C) for 2-3 hours. The suspension should become a clear solution, indicating the formation of the acid chloride/cyclic sulfite.

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- Evaporation (Critical Step):
  - Cool the solution to 50°C.
  - Apply vacuum to remove excess

    and roughly 50% of the toluene. (Excess

    will react violently with the amine in the next step if not removed).
  - Redissolve the residue in fresh anhydrous Toluene (100 mL).
- Coupling:
  - Cool the solution to 0-5°C (Ice bath).
  - Prepare a solution of tert-butylamine (12.6 mL, 120 mmol) and Triethylamine (16.7 mL, 120 mmol - optional proton scavenger) in Toluene (50 mL).
  - Add the amine solution dropwise to the activated acid solution. Maintain internal temperature <20°C.
  - Self-Validating Sign: A heavy precipitate (amine hydrochloride salts) will form immediately.
- Workup:
  - Stir at room temperature for 2 hours.
  - Quench with Water (100 mL).
  - Separate the organic layer.[4] Wash with 1M HCl (2 x 50 mL) to remove unreacted amine, then Sat.

    (2 x 50 mL) to remove unreacted acid.
  - Dry over

    and concentrate in vacuo.
- Purification:

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- Recrystallize the crude solid from Heptane/Ethyl Acetate (4:1) or Ethanol/Water.
- Yield Expectation: 85-92%.

Method B: CDI Coupling (Green/Lab Scale)

Recommended for <5g scale or parallel synthesis.

Reagents

- 5-Methylsalicylic acid (1.0 eq)
- 1,1'-Carbonyldiimidazole (CDI) (1.1 eq)
- tert-Butylamine (1.2 eq)
- THF or Dichloromethane (DCM) (Anhydrous)

Step-by-Step Procedure

- Activation:
  - Dissolve 5-methylsalicylic acid (1.52 g, 10 mmol) in anhydrous THF (15 mL).
  - Add CDI (1.78 g, 11 mmol) in one portion.
  - Observation: Vigorous evolution of

    gas. Stir at room temperature for 1 hour until gas evolution ceases.
- Coupling:
  - Add tert-butylamine (1.26 mL, 12 mmol) directly to the reaction mixture.
  - Stir at room temperature for 12-18 hours. (Alternatively, heat to 50°C to accelerate reaction).
- Workup:
  - Evaporate THF. Dissolve residue in Ethyl Acetate.

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- Wash with 1M HCl (removes imidazole byproduct and amine) and Brine.
- Dry and concentrate.

- Yield Expectation: 70-80% (CDI is sensitive to moisture; ensure anhydrous conditions).

Analytical Validation

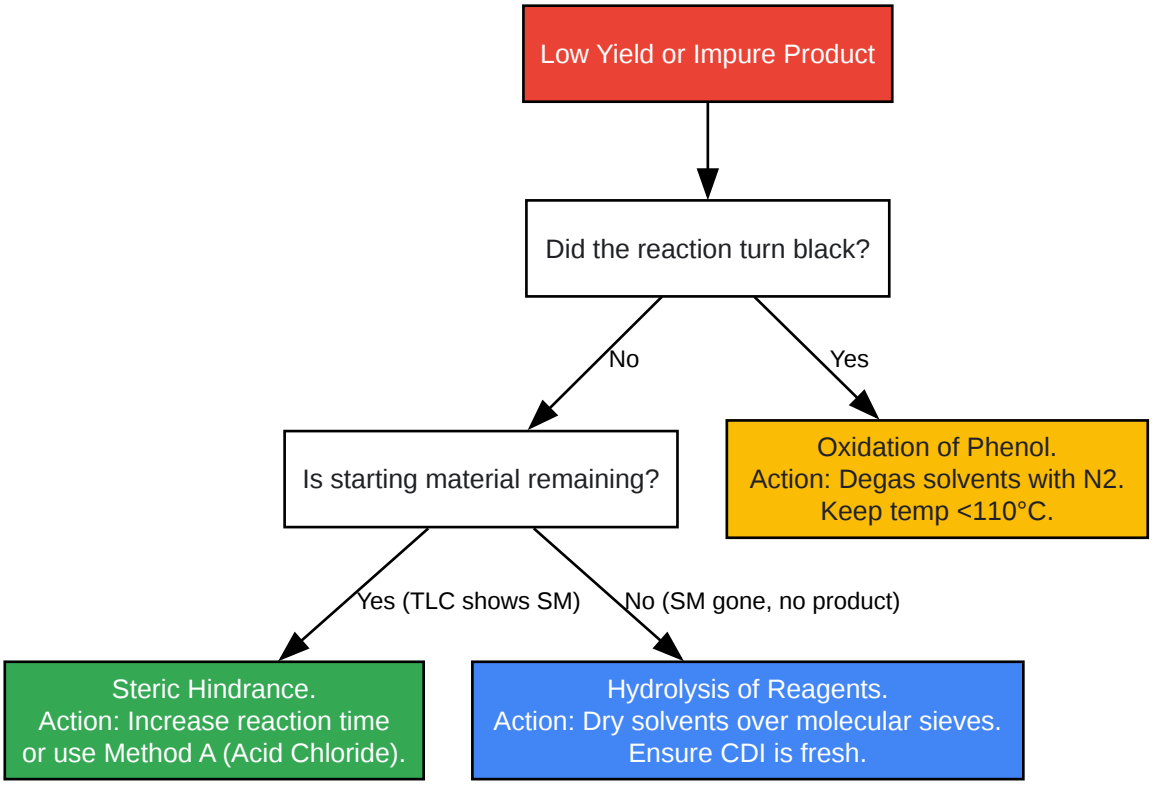
To confirm the synthesis, compare your data against these standard parameters.

Parameter	Specification	Diagnostic Logic
Appearance	White to off-white crystalline solid	Colored impurities usually indicate oxidation of the phenol.
Melting Point	148-152°C (Typical range for similar analogs)	Sharp MP indicates high purity.
IR Spectroscopy	Amide C=O: ~1630-1640 Phenol O-H: Broad ~3200-3400	Shift from Acid C=O (~1680) to Amide C=O confirms coupling.
1H-NMR (DMSO-d6)	1.40 (s, 9H, t-Butyl) 11.0-12.0 (s, 1H, Phenolic OH) 7.8-8.0 (s, 1H, Amide NH)	The tert-butyl singlet is the primary confirmation. The Phenolic OH often shifts downfield due to intramolecular H-bonding with the amide carbonyl.

Troubleshooting & Optimization

Common failure modes and their resolutions:

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Figure 2: Troubleshooting logic for amide coupling of salicylic acids.

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